

In-Depth Technical Guide: Cellular Activity and Cytotoxicity of AZD0947

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Compound of Interest

Compound Name: ZD0947

Cat. No.: B1682409

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Introduction

AZD0947 is a potassium channel opener that has been investigated for its potential therapeutic effects, particularly in the context of overactive bladder. This technical guide provides a comprehensive overview of the cellular activity and what is known about the cytotoxicity of **AZD0947**. The information is compiled from preclinical research, focusing on its mechanism of action, quantitative cellular effects, and the experimental protocols used to determine these activities.

Core Mechanism of Action: KATP Channel Activation

AZD0947 exerts its primary cellular effect by activating ATP-sensitive potassium (KATP) channels. These channels are crucial in linking the metabolic state of a cell to its electrical excitability. KATP channels are hetero-octameric protein complexes composed of four pore-forming inwardly rectifying potassium channel (Kir6.x) subunits and four regulatory sulfonylurea receptor (SURx) subunits. The subunit composition of KATP channels varies across different tissues, leading to distinct pharmacological properties.

AZD0947 demonstrates a degree of selectivity for KATP channel subtypes, with a preference for those containing the SUR2B subunit, which are prominently expressed in smooth muscle

tissues, including the detrusor muscle of the urinary bladder.

Quantitative Cellular Activity of AZD0947

The cellular activity of **AZD0947** has been quantified through various in vitro assays, primarily focusing on its effects on ion channel function and smooth muscle contractility.

Table 1: Potency of AZD0947 on Recombinant Human KATP Channel Subtypes

KATP Channel Subtype	EC50 (μM)	Assay Type	Cell Line	Reference
Kir6.1/SUR2B	0.04 μM	Thallium Flux Assay	HEK293	[1]
Kir6.2/SUR1	>10 μM	Thallium Flux Assay	HEK293	[1]
Kir6.2/SUR2A	2.5 μM	Thallium Flux Assay	HEK293	[1]

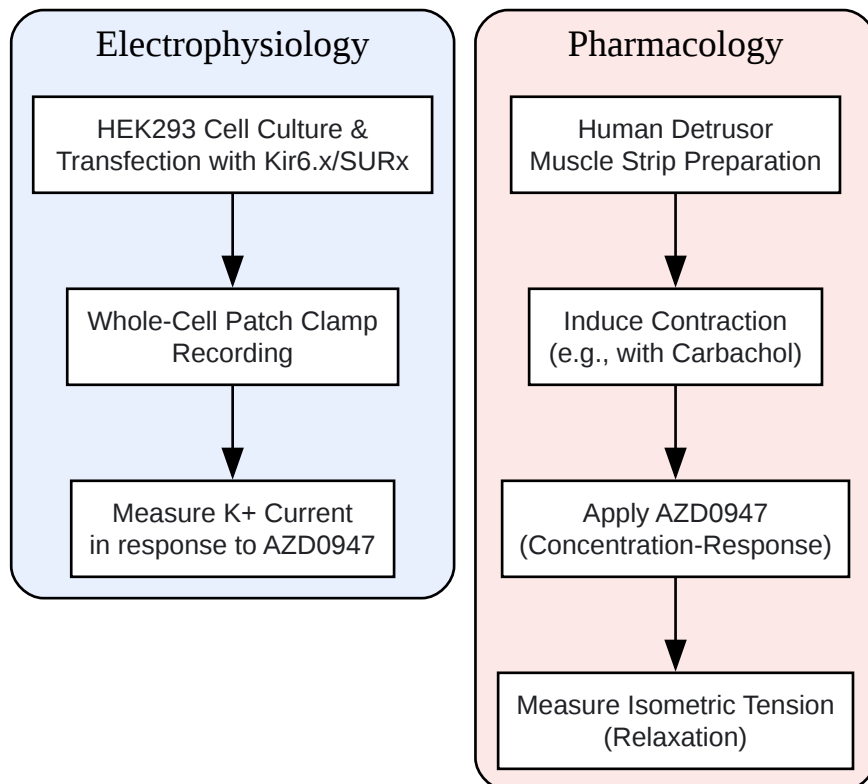
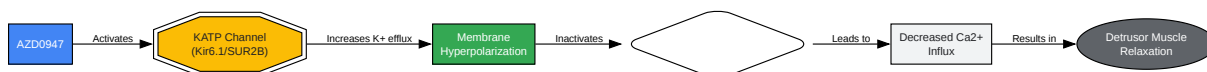
Table 2: Effect of AZD0947 on Human Detrusor Smooth Muscle

Experimental Condition	AZD0947 Concentration	Observed Effect	Reference
Carbachol (1 μM)-induced contraction	≥ 0.1 μM	Concentration-dependent relaxation	[2]
Whole-cell patch clamp (holding potential -60 mV)	≥ 1 μM	Concentration-dependent inward K ⁺ current	[2]

Signaling Pathway and Experimental Workflow

The activation of KATP channels by **AZD0947** in detrusor smooth muscle cells initiates a signaling cascade that leads to muscle relaxation. The experimental workflows to determine

these effects typically involve electrophysiological and pharmacological techniques.



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- 2. ATP sensitive potassium channel openers: A new class of ocular hypotensive agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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